

Comparison of analytical methods for Morpholin-3-one quantification

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Compound of Interest

Compound Name: *Morpholin-3-one*

Cat. No.: *B089469*

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A comprehensive comparison of analytical methods is presented for the quantification of **Morpholin-3-one**, a crucial undertaking for researchers, scientists, and professionals in drug development to ensure product quality and safety. This guide offers an objective evaluation of various techniques, supported by experimental data.

Comparative Analysis of Analytical Techniques

The selection of an appropriate analytical method for **Morpholin-3-one** quantification is contingent on factors such as required sensitivity, selectivity, the sample matrix, and available instrumentation. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are two predominant techniques employed for this purpose. While HPLC offers robust quantification, GC-MS, particularly when coupled with a derivatization step, provides high sensitivity and specificity.

Data Presentation

The following table summarizes the performance characteristics of different analytical methods for the quantification of morpholine and its related compounds. This data is essential for comparing the suitability of each method based on specific analytical needs.

Performance Characteristic	HPLC with UV Detection	GC-MS with Derivatization	HILIC-LC-MS/MS	UPLC-MS/MS
Linearity Range	0.300–1.201 µg/mL ^{[1][2]}	10–500 µg/L ^[3]	Not Specified	5–300 µg/L ^[4]
Correlation Coefficient (r^2)	> 0.9995 ^{[1][2]}	> 0.999 ^[3]	> 0.99 ^[5]	0.9998
Limit of Detection (LOD)	0.1000 µg/mL ^{[1][2]}	7.3 µg/L ^[3]	0.001–0.004 µg/g ^{[5][6]}	2 µg/kg
Limit of Quantification (LOQ)	0.3001 µg/mL ^{[1][2]}	24.4 µg/L ^{[1][3]}	0.01 µg/g ^{[5][6]}	5 µg/kg
Accuracy (Recovery %)	97.9% to 100.4% ^{[1][2]}	94.3% to 109.0% ^{[1][3]}	84% to 120% ^{[5][6]}	83% to 108%
Intra-day Precision (%RSD)	0.79% ^{[1][2]}	2.0%–4.4% ^{[1][3]}	1.4%–9.4% ^[7]	1.1%–3.67%
Inter-day Precision (%RSD)	Not Reported	3.3%–7.0% ^{[1][3]}	1.5%–2.8% ^[7]	1.49%–4.08% ^[8]

Experimental Workflows and Protocols

Detailed methodologies are crucial for the replication and validation of analytical methods. The following sections provide insights into the experimental workflows and specific protocols for the key techniques discussed.

Gas Chromatography-Mass Spectrometry (GC-MS) Workflow

The following diagram illustrates a typical workflow for the quantification of morpholine compounds using GC-MS with a derivatization step.

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References

- 1. benchchem.com [benchchem.com]
- 2. High Pressure Liquid Chromatography Identification and Quantification of Morpholine Residual Content in Cobicistat After Derivatization | International Journal of Pharmaceutical Sciences and Drug Research [ijpsdronline.com]
- 3. Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Determination of morpholine residues in apples by liquid chromatography tandem mass spectrophotometry (LC-MS/MS) [vjfc.nifc.gov.vn]
- 5. benchchem.com [benchchem.com]
- 6. Development and validation of a standardized method for the determination of morpholine residues in fruit commodities by liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Quantification of Morpholine in Peel and Pulp of Apples and Oranges by Gas Chromatography-Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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